

# m-Anisidine: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *m-Anisidine*

Cat. No.: *B2619121*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information and handling precautions for **m-Anisidine** (3-methoxyaniline). The following sections detail its physical and chemical properties, toxicological data, personal protective equipment (PPE) protocols, and emergency procedures to ensure its safe use in a laboratory and drug development setting.

## Quantitative Safety Data

The following tables summarize the key quantitative data for **m-Anisidine**, compiled from various safety data sheets and chemical databases.

### Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	[1]
Molecular Weight	123.15 g/mol	[2]
Appearance	Pale yellow or amber colored oily liquid; commercial samples can be brown due to air oxidation.	[3]
Boiling Point	251 °C (484 °F) at 760 mmHg	[2][4][5]
Melting Point	-1 to 1 °C (30 to 34 °F)	[2][5]
Flash Point	>113 °C (>235 °F)	[2]
Density	1.096 g/cm <sup>3</sup> at 20 °C (68 °F)	[2][3]
Vapor Pressure	15.4 mmHg at 24 °C (75 °F)	[2]
Water Solubility	< 1 mg/mL at 19 °C (66 °F)	[2]

## Table 2: Toxicological Data

Parameter	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	526 mg/kg	Rat	Oral	[2]
LC50 (Lethal Concentration, 50%)	No data available			
EC50 (Effective Concentration, 50%)	0.11 mg/L (48 h)	Daphnia magna (Water flea)	[2]	

## Table 3: Occupational Exposure Limits

Organization	Limit	Notes
OSHA (PEL)	0.5 mg/m <sup>3</sup>	For o- and p-isomers; often used as a guideline for m-isomer.[6]
NIOSH (REL)	No data available	
ACGIH (TLV)	Not established	[7]

## Hazard Identification and GHS Classification

**m-Anisidine** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin, or if inhaled.[8]
- H315: Causes skin irritation.[9]
- H319: Causes serious eye irritation.[9]
- H335: May cause respiratory irritation.[9]
- H341: Suspected of causing genetic defects.[1]
- H373: May cause damage to organs through prolonged or repeated exposure.[1][8]
- H410: Very toxic to aquatic life with long-lasting effects.[1][9]

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **m-Anisidine** are not typically disclosed in publicly available Safety Data Sheets. However, the reported toxicity data, such as LD50 values, are generated following internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

The relevant guidelines for the toxicological data presented would include:

- OECD Guideline for the Testing of Chemicals, Section 4: Health Effects. This section outlines the standardized methods for assessing various health hazards, including:
  - Acute Oral Toxicity (e.g., OECD 420, 423, 425): These guidelines detail the procedures for determining the median lethal dose (LD50) of a substance when administered orally. The protocols specify the use of a defined number of animals (typically rats), a sequential dosing procedure, and detailed observation of toxic effects and mortality.
  - Acute Dermal Toxicity (e.g., OECD 402): This guideline provides the methodology for assessing the toxicity of a substance applied to the skin.
  - Acute Inhalation Toxicity (e.g., OECD 403): This guideline describes the procedures for evaluating the toxicity of a substance when inhaled.
  - Skin Irritation/Corrosion (e.g., OECD 404): This guideline details the method for assessing the potential of a substance to cause skin irritation.
  - Eye Irritation/Corrosion (e.g., OECD 405): This guideline provides the protocol for evaluating the potential of a substance to cause eye irritation.
  - Mutagenicity (e.g., OECD 471 - Bacterial Reverse Mutation Test): This guideline is a common in vitro test to assess the potential of a substance to cause gene mutations.
  - Repeated Dose Toxicity (e.g., OECD 407, 408): These guidelines describe the procedures for evaluating the effects of repeated exposure to a substance over a specified period.

For researchers designing studies involving **m-Anisidine**, consulting the specific OECD guidelines relevant to their experimental endpoints is crucial for ensuring data quality and adherence to international standards.

## Handling Precautions and Personal Protective Equipment (PPE)

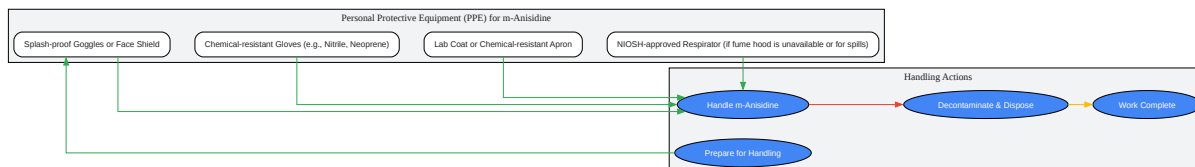
Safe handling of **m-Anisidine** is paramount to prevent exposure and ensure personnel safety.

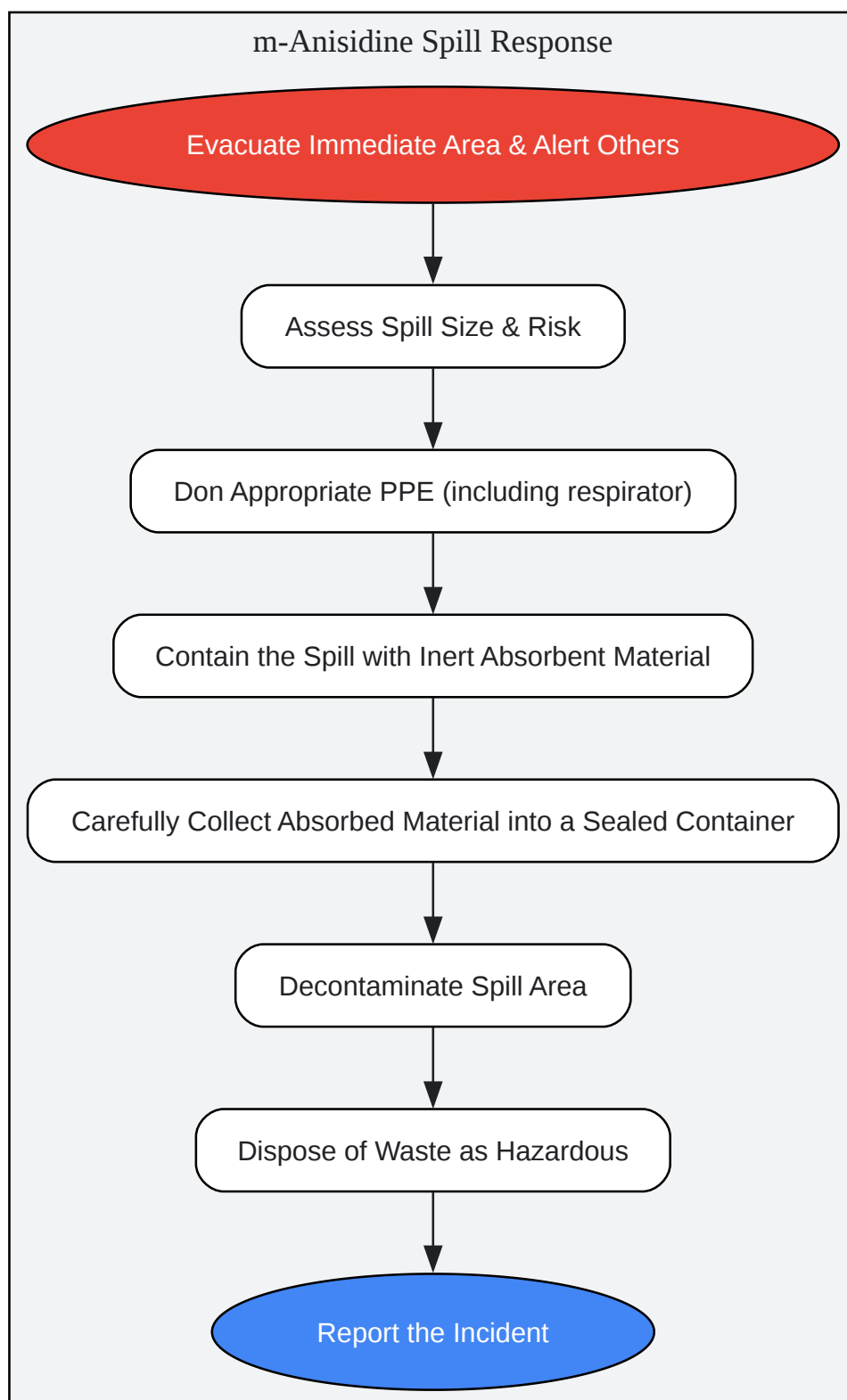
## Engineering Controls

- Work with **m-Anisidine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)[\[11\]](#)
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

## Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the essential personal protective equipment required when handling **m-Anisidine**.





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